

# A Comparative Analysis of the Mechanical Strength of Healon and Other Ophthalmic Biomaterials

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## Compound of Interest

Compound Name: *Healon*

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This guide provides an objective comparison of the mechanical properties of **Healon**, a widely used ophthalmic viscosurgical device (OVD), against other commercially available biomaterials such as Provisc, Viscoat, and Amvisc. The selection of an appropriate OVD is critical for the safety and efficacy of ocular surgery, with mechanical properties like viscoelasticity, cohesiveness, and pseudoplasticity playing a pivotal role in surgical outcomes. This document summarizes key performance data, details the experimental methodologies used for their characterization, and provides visual workflows to aid in product selection.

## Comparative Mechanical Properties of Ophthalmic Viscosurgical Devices

The mechanical behavior of an OVD dictates its performance during different stages of ophthalmic surgery. Cohesive OVDs, like **Healon**, are characterized by high viscosity and molecular weight, making them ideal for creating and maintaining space within the anterior chamber. Dispersive OVDs, such as Viscoat, have lower viscosity and molecular weight, which allows them to coat and protect intraocular tissues effectively. The following tables summarize the key mechanical and physical properties of **Healon** and its common alternatives.

| Product        | Composition                                       | Molecular Weight (Daltons) | Viscosity (cP at 1s <sup>-1</sup> shear rate, 25°C) | Classification  |
|----------------|---|----------------------------|---|-----------------|
| Healon® PRO    | 1.0% Sodium Hyaluronate                           | 3.2 million                | 150,000   | Cohesive        |
| ProVisc®       | 1.0% Sodium Hyaluronate                           | 2.4 million                | 39,000  | Cohesive        |
| Viscoat®       | 3.0% Sodium Hyaluronate, 4.0% Chondroitin Sulfate | 600,000                    | 40,000  | Dispersive      |
| Amvisc®        | 1.2% Sodium Hyaluronate                           | >1.0 million               | 40,000  | Cohesive        |
| Healon GV® PRO | 1.4% Sodium Hyaluronate                           | 5.0 million                | Not Specified                                       | Cohesive        |
| Healon5® PRO   | 2.3% Sodium Hyaluronate                           | Not Specified              | Not Specified                                       | Viscoadaptive   |
| Amvisc® Plus   | 1.6% Sodium Hyaluronate                           | >80,000                    | 55,700  | Medium/Cohesive |

Table 1: Comparative data for various ophthalmic viscosurgical devices. Data compiled from publicly available product literature from Johnson & Johnson, Alcon, and Bausch + Lomb.[\[1\]](#)[\[2\]](#)[\[3\]](#)

| Product        | Osmolality (mOsm/kg) | pH            | Cannula Size  |
|----------------|----------------------|---------------|---------------|
| Healon® PRO    | 302                  | 7.0 - 7.5     | 27G           |
| ProVisc®       | 310                  | 6.8 - 7.5     | 27G           |
| Viscoat®       | 325                  | Not Specified | 27G           |
| Amvisc®        | 320                  | Not Specified | 27G           |
| Healon GV® PRO | Not Specified        | 7.0 - 7.5     | Not Specified |
| Healon5® PRO   | Not Specified        | Not Specified | Not Specified |
| Amvisc® Plus   | 340                  | Not Specified | 27G           |

Table 2: Additional physical properties of the compared ophthalmic viscosurgical devices. Data compiled from publicly available product literature.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Experimental Protocols

The characterization of the mechanical properties of OVDs is primarily conducted through rheological measurements, with tensile strength testing being more relevant for solid or highly cross-linked hydrogels.

### Rheometry for Viscoelastic Properties (Based on ISO 15798:2013)

Rheological properties are determined using a rotational rheometer to understand the viscoelastic behavior of the OVDs under different shear conditions, simulating their behavior during surgical maneuvers.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Objective: To measure the shear viscosity, complex viscosity ( $\eta^*$ ), elastic modulus ( $G'$ ), and viscous modulus ( $G''$ ) of the OVD.

Equipment:

- Rotational rheometer with a Peltier plate for temperature control.

- Cone-plate or parallel plate measuring system.

#### Methodology:

- Sample Preparation: The OVD is allowed to equilibrate to the testing temperature (typically 25°C).
- Loading: A sufficient amount of the OVD is carefully placed onto the lower plate of the rheometer to ensure the gap between the plates is completely filled without air bubbles. A standard loading sequence is used for consistency.
- Oscillatory Testing (Frequency Sweep):
  - A strain-controlled frequency sweep is performed within the linear viscoelastic region (LVER) of the material.
  - The test is conducted over a range of frequencies (e.g., 0.1 to 100 Hz) at a constant, low strain.
  - This test measures the elastic (storage) modulus ( $G'$ ), which represents the solid-like behavior, and the viscous (loss) modulus ( $G''$ ), which represents the liquid-like behavior, as a function of frequency.
  - The complex viscosity ( $\eta^*$ ) is also determined, which is a measure of the total resistance to flow under oscillatory shear.
- Steady Shear Testing (Viscosity Curve):
  - The viscosity is measured over a range of shear rates (e.g., 0.001 s<sup>-1</sup> to 100 s<sup>-1</sup>).
  - The shear rate is increased in logarithmic increments.
  - This test generates a flow curve, plotting viscosity as a function of shear rate, which demonstrates the shear-thinning (pseudoplastic) nature of the OVD.
  - The zero-shear viscosity ( $\eta_0$ ), the viscosity at very low shear rates, is a key parameter obtained from this test.

## Tensile Strength Testing for Hydrogels

While not a standard test for ophthalmic viscosurgical devices which are typically gels, tensile strength is a critical parameter for solid biomaterials and highly cross-linked hydrogels. No specific tensile strength data for **Healon**, Provisc, Viscoat, or Amvisc was found in the reviewed literature. A general protocol for hydrogel tensile testing is provided below.

Objective: To determine the ultimate tensile strength (UTS), elongation at break, and Young's modulus of a hydrogel.

Equipment:

- Universal Testing Machine (UTM) with a suitable load cell.
- Custom grips for holding the hydrogel samples.
- Molds for preparing standardized dumbbell-shaped specimens.

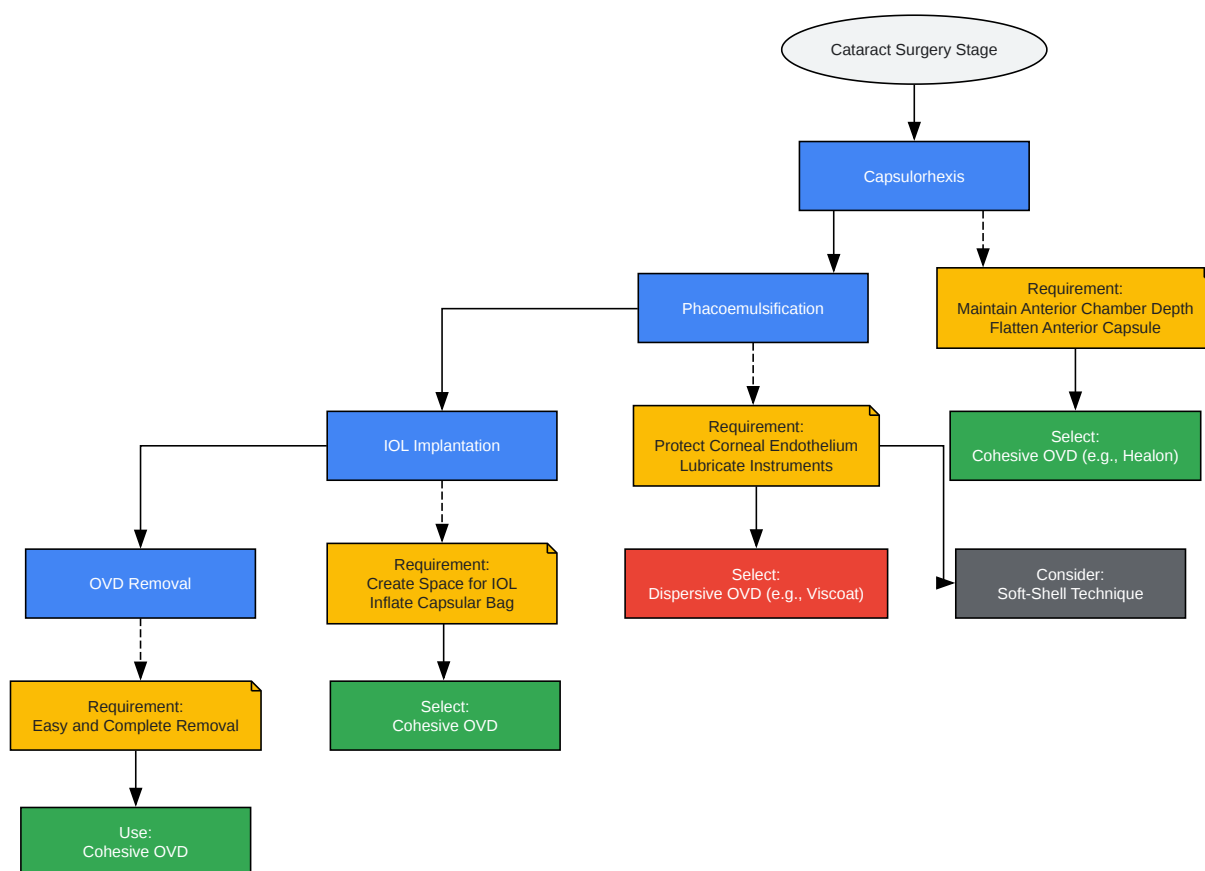
Methodology:

- Sample Preparation: Hydrogel samples are prepared in standardized shapes (e.g., dumbbell-shaped) to ensure uniform stress distribution during the test.
- Mounting: The specimen is carefully mounted between the grips of the UTM, ensuring it is aligned with the direction of the pull and not pre-stressed.
- Testing:
  - The UTM applies a uniaxial tensile load to the sample at a constant rate of extension until the sample fractures.
  - The applied force and the corresponding elongation of the sample are continuously recorded.
- Data Analysis:
  - The engineering stress is calculated by dividing the applied force by the original cross-sectional area of the sample.

- The engineering strain is calculated by dividing the change in length by the original length of the sample.
- A stress-strain curve is plotted.
- The ultimate tensile strength (UTS) is the maximum stress the material can withstand.
- The elongation at break is the maximum strain the material undergoes before fracturing.
- The Young's modulus (a measure of stiffness) is calculated from the initial linear portion of the stress-strain curve.

## Visualizing OVD Selection and Application

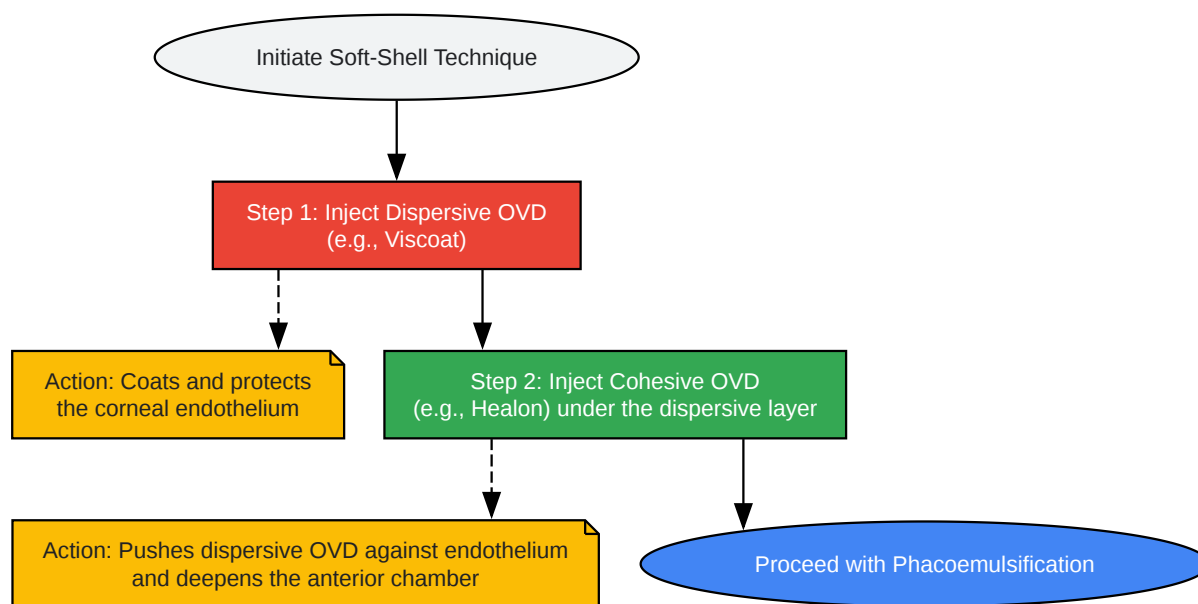
The choice of OVD is highly dependent on the specific requirements of each step in a surgical procedure like cataract surgery. The following diagrams illustrate the decision-making process and a common surgical technique involving the use of different types of OVDs.



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Caption: OVD selection workflow for different stages of cataract surgery.

The "Soft-Shell Technique" is a common strategy that leverages the properties of both cohesive and dispersive OVDs to provide optimal surgical conditions.



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Caption: Workflow for the Soft-Shell Technique in ophthalmic surgery.

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